

A Comparative Analysis of Creosote and Chromated Copper Arsenate (CCA) in Wood Preservation

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Compound of Interest

Compound Name: Creosote

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This guide provides a detailed, objective comparison of two widely used wood preservatives: **creosote** and Chromated Copper Arsenate (CCA). The following sections present a comprehensive overview of their performance, supported by experimental data, to inform material selection and research in wood preservation.

Introduction

Wood, a sustainable and versatile building material, is susceptible to degradation by biological agents such as fungi, insects, and marine borers. Wood preservation techniques are essential to extend the service life of wood products, particularly in outdoor and ground-contact applications. For decades, **creosote** and Chromated Copper Arsenate (CCA) have been two of the most effective and commonly used industrial wood preservatives.^[1]

Creosote is a coal-tar-derived, oil-based preservative rich in polycyclic aromatic hydrocarbons (PAHs).^{[2][3]} It is known for its excellent water repellency and effectiveness against a broad spectrum of wood-destroying organisms.^{[1][2]} CCA is a waterborne preservative composed of copper, chromium, and arsenic compounds. The components are impregnated into the wood and become "fixed" through chemical reactions, providing long-term protection.

While both preservatives have a long history of successful use, concerns regarding their potential environmental and health impacts have led to increased scrutiny and regulatory restrictions, particularly for CCA in residential applications. This guide aims to provide a scientific comparison of their performance characteristics to aid in informed decision-making.

Chemical Composition and Mechanism of Action

The distinct chemical compositions of **creosote** and CCA dictate their mechanisms of action in protecting wood.

Creosote is a complex mixture of hundreds of compounds, primarily polycyclic aromatic hydrocarbons (PAHs), phenols, and cresols. Its preservative action is attributed to its overall toxicity to wood-destroying organisms and its ability to make the wood oily and water-repellent. The oily nature of **creosote** creates a physical barrier that deters water absorption, which is necessary for fungal growth.

Chromated Copper Arsenate (CCA) is comprised of three key components that work synergistically:

- Copper (as Copper Oxide, CuO): Acts as the primary fungicide.
- Arsenic (as Arsenic Pentoxide, As_2O_5): Serves as an effective insecticide, providing protection against termites and other wood-boring insects.
- Chromium (as Chromium Trioxide, CrO_3): Acts as a fixative, chemically binding the copper and arsenic compounds to the wood's cellular structure. This fixation process is crucial for reducing the leaching of the preservative components.

The biocidal mechanism of CCA involves the disruption of essential enzymatic processes in wood-destroying organisms.

Data Presentation: Performance Comparison

The following tables summarize quantitative data from various studies comparing the performance of **creosote** and CCA.

Table 1: Long-Term Field Performance (Ground Contact)

Preservative	Test Duration (Years)	Failure Rate	Estimated Time to 50% Failure (Years)	Citation(s)
Creosote	50	20% (5 of 25 posts)	78	
CCA	50	0% (0 of 125 posts)	>96	
Creosote	55-60	10-50% (at retentions <192 kg/m ³)	54 (estimated durability)	
CCA-C	35	0%	Not calculated (no failures)	

Table 2: Leaching Rates from Treated Wood (Laboratory Studies)

Preservative	Component	Leaching Rate	Test Conditions	Citation(s)
Creosote	Phenanthrene (a PAH)	0.2 - 0.5 µg/cm ² /day	Immersion in fresh water	
CCA	Arsenic	0.0062 - 0.0143 µg/cm ² /mm rainfall	Simulated rainfall on decking	
CCA	Arsenic	~100 - 2000 µg/L (leachate concentration)	Rainfall on weathered wood	
CCA	Chromium	~30 - 400 µg/L (leachate concentration)	Rainfall on weathered wood	
CCA	Copper	~30 - 400 µg/L (leachate concentration)	Rainfall on weathered wood	

Table 3: Efficacy Against Marine Borers (Marine Exposure)

Preservative	Exposure Duration	Performance Rating/Observation	Citation(s)
Creosote	8 months	Heavier organism attack compared to CCA	
CCA	8 months	Superior performance; light to moderate attack	
Creosote (Marine Grade)	13+ years	Less effective against Limnoria than high retentions of CCA	
CCA (Types B & C)	11+ years	At high retentions (1.1 and 2.3 lb/ft ³), provided better protection against Limnoria than marine creosote	
Dual Treatment (CCA + Creosote)	13+ years	Improved performance compared to single treatments	

Experimental Protocols

The data presented above are derived from standardized experimental procedures designed to evaluate the performance of wood preservatives. Key methodologies are outlined below.

Fungal Decay Resistance: Soil-Block Test (AWPA Standard E10)

This laboratory test evaluates the efficacy of wood preservatives against pure cultures of wood-destroying fungi.

- **Sample Preparation:** Small, uniform blocks of wood are treated with varying concentrations of the preservative.
- **Test Setup:** The treated and untreated control blocks are placed in jars containing sterilized soil that has been inoculated with a specific species of decay fungus (e.g., *Gloeophyllum trabeum* for brown rot or *Trametes versicolor* for white rot).
- **Incubation:** The jars are incubated under conditions optimal for fungal growth (typically 27°C and 70-80% relative humidity) for a set period (usually 12 weeks).
- **Data Analysis:** The extent of decay is determined by measuring the percentage of weight loss of the wood blocks. The minimum preservative retention that prevents significant weight loss is considered the toxic threshold.

Leaching Resistance (AWPA Standard E11)

This method is used to determine the permanence of a wood preservative by measuring its tendency to leach from the wood.

- **Sample Preparation:** Wood blocks are treated with the preservative and allowed to cure.
- **Leaching Procedure:** The blocks are submerged in deionized water, and the water is periodically replaced over a set duration (e.g., two weeks).
- **Data Analysis:** The amount of preservative components in the collected leachate is chemically analyzed. Alternatively, the preservative retention in the wood blocks can be measured before and after leaching to determine the amount lost.

Termite Resistance (ASTM D3345)

This laboratory test evaluates the ability of treated wood to resist attack by subterranean termites.

- **Sample Preparation:** Treated and untreated wood blocks are placed in containers with a standardized substrate (e.g., sand or soil).
- **Termite Introduction:** A specified number of termites (e.g., *Reticulitermes flavipes*) are introduced into each container.

- Incubation: The containers are maintained in a dark, humid environment for a set period (typically 4 weeks).
- Data Analysis: At the end of the test, the wood blocks are visually rated for damage, and the percentage of wood mass loss is calculated. Termite mortality is also recorded.

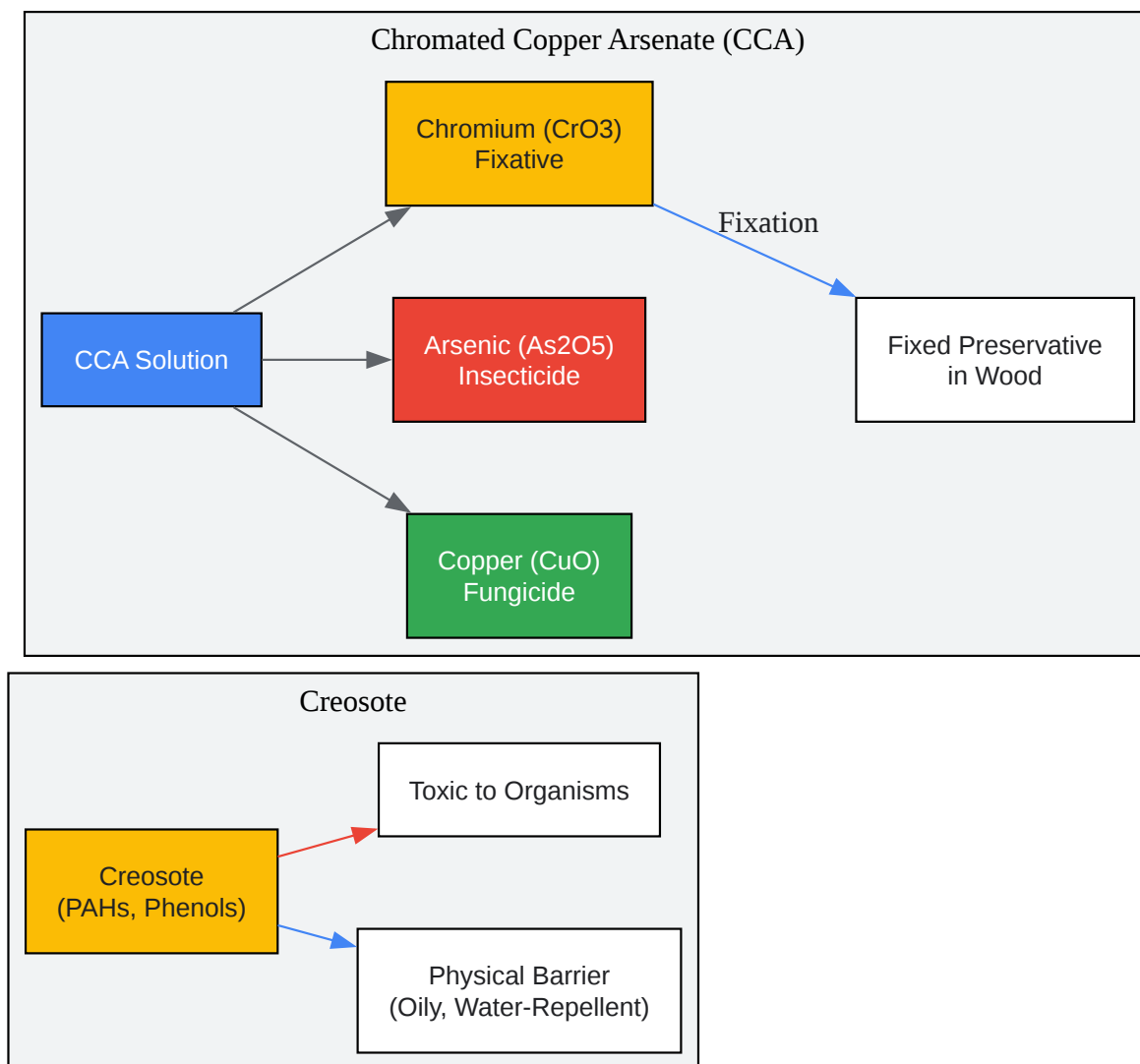
Field Performance: Stake Test (AWPA Standard E7)

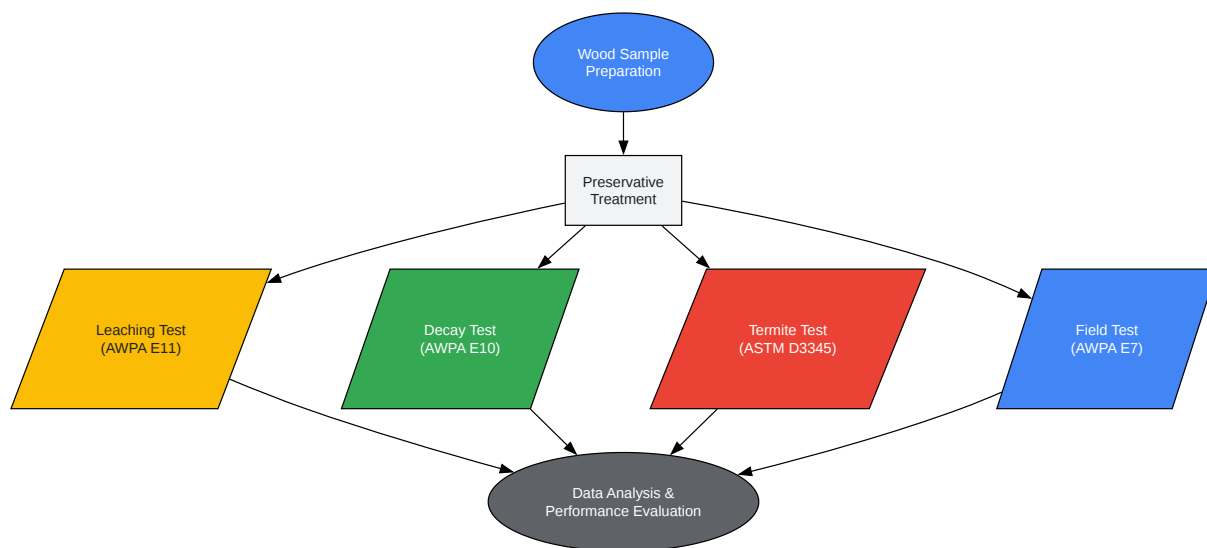
This long-term test evaluates the performance of wood preservatives in a real-world, ground-contact environment.

- Sample Preparation: Wooden stakes (e.g., 2x4s or similar dimensions) are treated with the preservative to various retention levels.
- Field Installation: The stakes are installed in the ground at a designated test site known to have a high hazard from decay and termites. Untreated and reference-treated stakes are included for comparison.
- Periodic Evaluation: The stakes are periodically removed from the ground and visually inspected for signs of decay and termite attack. They are rated on a numerical scale (e.g., 10 for sound, 0 for failure).
- Data Analysis: The ratings over time are used to determine the average service life of the treated wood.

Mandatory Visualizations

The following diagrams illustrate key concepts related to the mechanisms and evaluation of **creosote** and CCA.





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References

- 1. sawpa.co.za [sawpa.co.za]

- 2. Creosote Vs CCA: 7 Key Durability Comparisons | Vuka Timbers [vukatimbers.co.za]
- 3. Weighing The Environmental Impact: Cca Vs. Creosote Treated Timber : Comondale Poles [cmdpoles.com]
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